

In-Depth Technical Guide: Safety and Handling of L-Methionine-d8

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Compound of Interest

Compound Name: *L-Methionine-d8*

Cat. No.: *B12425525*

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Disclaimer: This guide provides comprehensive safety and handling information for **L-Methionine-d8**. Since specific safety and toxicity data for the deuterated isotopologue are not readily available, this document relies heavily on data for its non-deuterated counterpart, L-Methionine. It is reasonably assumed that the safety and handling precautions for **L-Methionine-d8** are comparable to those for L-Methionine. However, this information should be used as a guide and supplemented with institutional safety protocols and professional judgment.

Hazard Identification and Classification

L-Methionine-d8 is not classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). However, as with any chemical substance, it should be handled with care in a laboratory setting. Potential hazards include:

- Inhalation: May cause respiratory tract irritation.[\[1\]](#)
- Skin Contact: May cause skin irritation upon prolonged or repeated contact.[\[1\]](#)
- Eye Contact: May cause eye irritation.[\[1\]](#)
- Ingestion: May be harmful if swallowed in large quantities.[\[1\]](#)

- Combustible Dust: Further processing of the solid material may result in the formation of combustible dust concentrations in the air.[1]

Physical and Chemical Properties

The following table summarizes the known physical and chemical properties of L-Methionine.

Property	Value	Reference
Molecular Formula	C ₅ H ₃ D ₈ NO ₂ S	-
Molecular Weight	157.26 g/mol	[1]
Appearance	White crystalline powder or flakes	[2][3]
Melting Point	284 °C (decomposes)	[4][5]
Solubility	Soluble in water and dilute acids and alkalis. Very slightly soluble in ethanol.	[2][6]
log Pow (Octanol/Water Partition Coefficient)	-1.87	[7]

Toxicological Data

Toxicological data for **L-Methionine-d8** is not available. The data presented below for L-Methionine is for reference.

Test	Species	Route	Value	Reference
Acute Toxicity (LD50)	Rat	Oral	36,000 mg/kg	[1]

Note: While the LD50 is high, indicating low acute toxicity, excessive intake of methionine in humans has been linked to elevated homocysteine levels, which is a risk factor for cardiovascular disease.[8][9] A mistaken large dose has resulted in death.[8][9]

Handling and Storage

Proper handling and storage are crucial to maintain the integrity and safety of **L-Methionine-d8**.

Handling:

- Handle in a well-ventilated area.[\[1\]](#)
- Avoid the formation of dust and aerosols.[\[1\]](#)
- Wear appropriate personal protective equipment (see Section 6).
- Wash hands thoroughly after handling.[\[1\]](#)[\[3\]](#)
- Avoid contact with skin, eyes, and clothing.[\[3\]](#)

Storage:

- Store in a tightly closed container.[\[1\]](#)[\[3\]](#)
- Keep in a cool, dry place.[\[1\]](#)
- Protect from light and moisture.[\[1\]](#)[\[3\]](#)
- Store at room temperature or as recommended by the supplier. Some solutions may require storage at -20°C or -80°C for long-term stability.

Personal Protective Equipment (PPE)

The following personal protective equipment is recommended when handling **L-Methionine-d8**:

- Eye/Face Protection: Wear safety glasses with side shields or goggles.[\[1\]](#)
- Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat.[\[1\]](#)[\[7\]](#)
- Respiratory Protection: For operations that may generate dust, a NIOSH-approved respirator is recommended.[\[7\]](#)

PPE selection workflow for **L-Methionine-d8**.

First-Aid Measures

In case of exposure, follow these first-aid measures:

- General Advice: Consult a physician and show them the safety data sheet.[\[1\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen.[\[1\]](#)[\[10\]](#)
- Skin Contact: Wash the affected area with soap and plenty of water.[\[1\]](#)[\[10\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes.[\[1\]](#)[\[10\]](#)
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water.[\[1\]](#)

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[1\]](#)
- Specific Hazards: Combustion may produce carbon oxides (CO, CO₂), nitrogen oxides, and sulfur oxides.[\[1\]](#)
- Fire-Fighting Instructions: Wear a self-contained breathing apparatus for firefighting if necessary.[\[1\]](#)

Accidental Release Measures

- Personal Precautions: Avoid dust formation. Ensure adequate ventilation. Wear appropriate personal protective equipment.[\[1\]](#)
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[\[1\]](#)
- Methods for Cleaning Up: Sweep up the spilled solid and place it in a suitable, closed container for disposal.[\[3\]](#)[\[10\]](#)

Stability and Reactivity

Chemical Stability:

- Stable under recommended storage conditions.[\[1\]](#)[\[3\]](#)
- Aqueous stock solutions are reported to be stable for up to five years when stored at 2-8 °C.

Reactivity:

- Incompatible Materials: Strong oxidizing agents.[\[1\]](#)
- Hazardous Decomposition Products: Under fire conditions, may decompose to form carbon oxides, nitrogen oxides, and sulfur oxides.[\[1\]](#)

Quantitative Stability Data (L-Methionine):

Condition	Observation
Forced Degradation	
Acidic Hydrolysis (e.g., 1N HCl, 80°C, 24h)	Significant degradation observed.
Alkaline Hydrolysis (e.g., 1N NaOH, 80°C, 24h)	Some degradation observed.
Oxidation (e.g., 3% H ₂ O ₂ , RT, 24h)	Significant degradation to methionine sulfoxide and other species.
Thermal (80°C, 24h)	Some degradation observed.
Photolytic (UV light, 24h)	Some degradation observed.

Note: The table provides a qualitative summary based on typical forced degradation studies of amino acids. Specific quantitative data for **L-Methionine-d8** is not available in the searched literature.

Experimental Protocols

Acute Oral Toxicity Assessment (General Protocol based on OECD Guideline 425)

This protocol outlines a general procedure for determining the acute oral toxicity (LD50) of a substance like **L-Methionine-d8**.

- **Test Animals:** Healthy, young adult rodents (e.g., rats or mice) of a single sex (typically females) are used.
- **Housing and Feeding:** Animals are housed in standard conditions with access to food and water ad libitum, except for a brief fasting period before dosing.
- **Dose Preparation:** The test substance is prepared in a suitable vehicle (e.g., water or saline). The concentration is adjusted to deliver the desired dose in a constant volume.
- **Administration:** The substance is administered by gavage to the fasted animals.
- **Procedure (Up-and-Down Procedure):**
 - A single animal is dosed at a starting dose level below the estimated LD50.
 - If the animal survives, the next animal is dosed at a higher level.
 - If the animal dies, the next animal is dosed at a lower level.
 - This process is continued until the stopping criteria are met (e.g., a specified number of reversals in outcome).
- **Observation:** Animals are observed for signs of toxicity and mortality for at least 14 days.
- **Data Analysis:** The LD50 is calculated from the results using a statistical method such as the maximum likelihood method.

General workflow for acute oral toxicity testing.

Stability-Indicating HPLC Method (Representative Protocol)

This protocol describes a general method for assessing the stability of **L-Methionine-d8** and separating it from its potential degradation products.

- **Chromatographic System:** A High-Performance Liquid Chromatography (HPLC) system with a UV detector.
- **Column:** A reversed-phase C18 column is commonly used.
- **Mobile Phase:** A gradient elution is typically employed. For example:
 - **Mobile Phase A:** A buffered aqueous solution (e.g., phosphate buffer, pH 3.0).
 - **Mobile Phase B:** Acetonitrile or methanol.
 - A gradient program is run to separate the parent compound from its more polar or non-polar degradants.
- **Sample Preparation:**
 - **Forced Degradation Samples:** **L-Methionine-d8** is subjected to stress conditions (acid, base, oxidation, heat, light) to generate degradation products.
 - **Stability Samples:** **L-Methionine-d8** is stored under defined conditions (e.g., 40°C/75% RH) and samples are withdrawn at specified time points.
 - All samples are diluted to a suitable concentration with the mobile phase.
- **Chromatographic Conditions:**
 - **Flow Rate:** Typically 1.0 mL/min.
 - **Injection Volume:** Typically 10-20 µL.
 - **Detection Wavelength:** Around 210 nm.
- **Method Validation:** The method should be validated according to ICH guidelines to ensure it is specific, accurate, precise, linear, and robust for its intended purpose.

- Data Analysis: The peak area of **L-Methionine-d8** is monitored over time to determine the extent of degradation. The formation of degradation products is also tracked.

Workflow for an HPLC-based stability study.

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